

Technical Guide & SDS Analysis: 3-Chloro-2,2-dimethyl-N-phenylpropanamide[1]

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Compound of Interest

Compound Name: 3-chloro-2,2-dimethyl-N-phenylpropanamide

CAS No.: 82820-74-4

Cat. No.: B1311000

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CAS Registry Number: 82820-74-4 Molecular Formula: C₁₁H₁₄ClNO Molecular Weight: 211.69 g/mol Signal Word: DANGER[1][2]

Part 1: Chemical Identity & Strategic Context[1]

The Molecule in Context

3-chloro-2,2-dimethyl-N-phenylpropanamide is a specialized organic building block.[1][3] Structurally, it consists of a sterically hindered amide backbone with a reactive terminal alkyl chloride.[1]

- Structural Insight: The gem-dimethyl group at the -position provides significant steric bulk, protecting the amide bond from facile hydrolysis while directing nucleophilic attack toward the terminal chloride.[1]
- Differentiation: Researchers often confuse this compound with the key intermediate for Enzalutamide (Xtandi).[1] The Enzalutamide intermediate contains a 4-cyano-3-(trifluoromethyl) substitution on the phenyl ring.[1][4] CAS 82820-74-4 lacks these electron-withdrawing groups, making the phenyl ring more electron-rich and potentially more susceptible to electrophilic aromatic substitution during side reactions.[1]

Physical & Chemical Properties (Derived & Observed)

Property	Value / Characteristic	Technical Note
Physical State	Solid (Crystalline powder)	Likely white to off-white.[1]
Solubility	DMSO, Methanol, DCM	Poor water solubility expected due to lipophilic domains.[1]
Reactivity	Alkylating Agent	The terminal -CH ₂ Cl is a primary alkyl halide, susceptible to S _N 2 displacement.[1]
Melting Point	N/A (Specific data sparse)	Typical analogs melt between 80–120°C.

Part 2: Critical Hazard Assessment (The "Why" Behind the Labels)

Standard SDSs list hazards; this section explains the causality to help you assess risk in novel workflows.

Primary Hazards (GHS Classification)

Based on structural analogs and vendor data, this compound is classified as Corrosive (Category 1) and Acutely Toxic.[1]

- H318: Causes serious eye damage.[1][5]
 - Mechanism:[1][6] The compound is an alkylating agent.[1] Upon contact with moist mucous membranes (eyes), it can hydrolyze or alkylate proteins, leading to irreversible corneal opacity.[1]
- H302: Harmful if swallowed.[1]
- H315 / H335: Skin irritation and Respiratory irritation.[1][7]

The "Corrosive Solid" Paradox

While solids are generally less active than liquids, UN 1759 (Corrosive Solid, N.O.S.) is assigned because perspiration or mucosal moisture solubilizes the compound, creating a locally high concentration of alkylating species or acidic hydrolysis byproducts (HCl).[1]

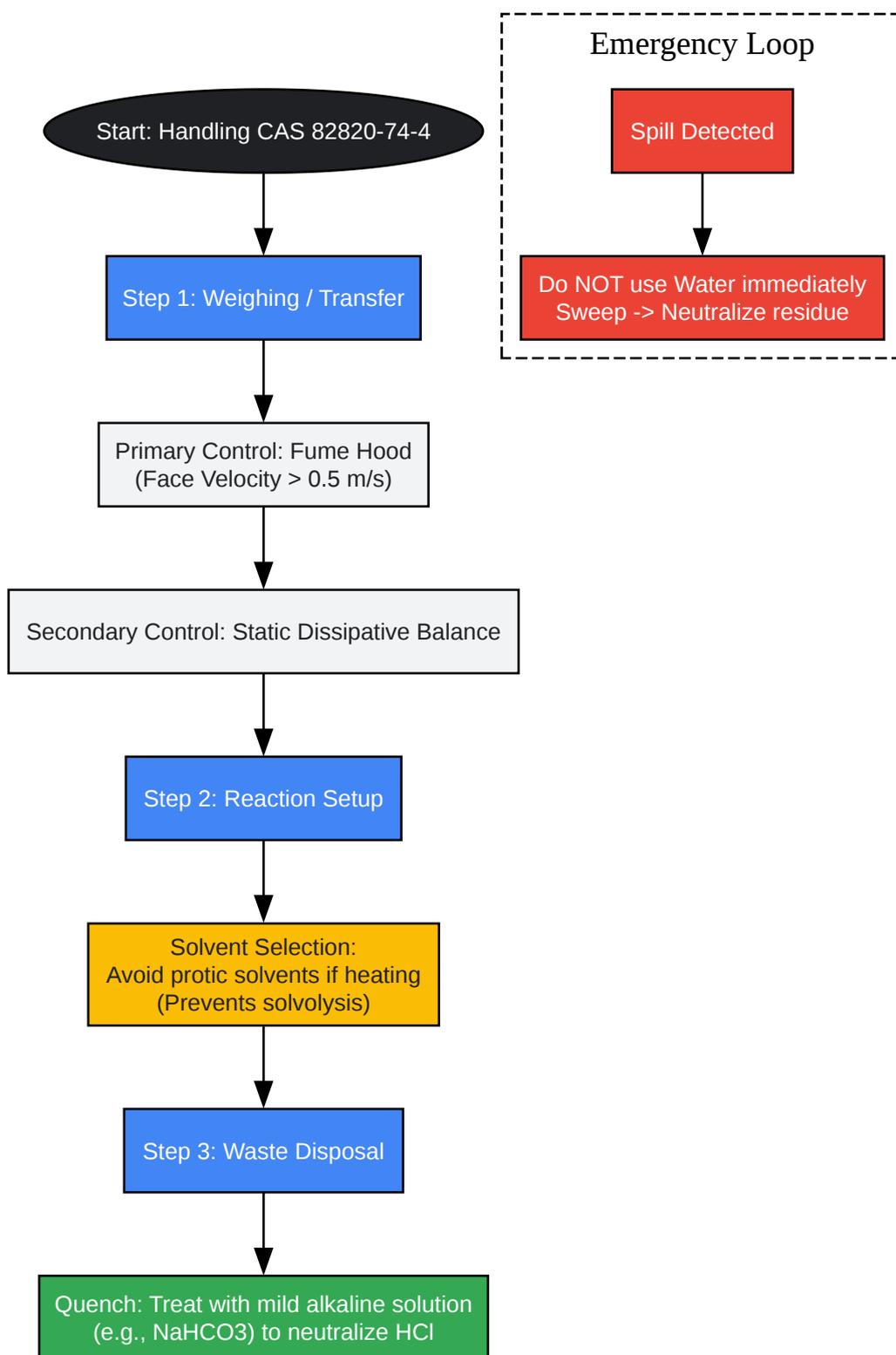
Part 3: Safe Handling & Engineering Controls[1]

Core Directive: Treat this compound not just as a toxic solid, but as a delayed-action corrosive. The lipophilicity allows it to penetrate the upper dermal layers before reacting, potentially causing deep-tissue chemical burns that are not immediately painful.[1]

Engineering Control Workflow

This protocol uses a "Self-Validating System" where the failure of one control triggers a backup.

[1]



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Figure 1: Safe handling logic flow. Note the specific instruction to avoid water during initial spill cleanup to prevent generating acidic aerosols.[1]

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 minimum; P100/HEPA recommended if handling micronized powder outside a hood.[1]
- Dermal: Double-gloving is mandatory.[1]
 - Inner Layer: Nitrile (4 mil) – Mechanical barrier.[1]
 - Outer Layer: Neoprene or thick Nitrile (8 mil) – Chemical barrier against alkyl halides.[1]
- Ocular: Chemical splash goggles (ANSI Z87.1).[1] Safety glasses are insufficient due to the H318 risk.[1]

Part 4: Synthesis & Stability Profile

Understanding how this molecule is made and how it degrades is crucial for storage and process safety.[1]

Synthesis Pathway (Contextual)

This compound is typically synthesized via the acylation of aniline with 3-chloro-2,2-dimethylpropanoyl chloride.[1]

[1]

Process Safety Note: The starting acid chloride is a lachrymator.[1] Ensure the final product is free of acid chloride residues, as they significantly increase the corrosivity and inhalation hazard of the bulk solid.[1]

Stability & Reactivity[1]

- Hydrolysis: The gem-dimethyl effect slows down hydrolysis, but prolonged exposure to atmospheric moisture will degrade the compound into 3-chloro-2,2-dimethylpropanoic acid and aniline.[1]

- Cyclization: Under basic conditions ($\text{pH} > 10$), the amide nitrogen can attack the terminal carbon, displacing the chloride to form a

-lactam or pyrrolidinone derivative (depending on rearrangement).[1] This is a known degradation pathway for

-chloro amides.[1]

Part 5: Emergency Response Protocols

First Aid (Specific to Alkylating Corrosives)

- Eye Contact: TIME CRITICAL. Irrigate immediately for 15+ minutes. Do not wait for transport. The alkylating nature means tissue damage continues until the chemical is physically removed.[1]
- Skin Contact: Wash with soap and water.[1][6][8] Alert: If the compound was in a solvent (e.g., DMSO), monitor for systemic toxicity as the solvent carries the toxin into the bloodstream.[1]
- Ingestion: Do NOT induce vomiting. The compound is corrosive; vomiting re-exposes the esophagus to damage.[1] Dilute with water/milk if conscious.[1]

Fire Fighting

- Combustion Products: Carbon oxides, Nitrogen oxides (NOx), Hydrogen Chloride (HCl).[1]
- Action: Firefighters must wear SCBA.[1] The thermal decomposition releases HCl gas, which forms hydrochloric acid in the lungs.[1]

Part 6: Regulatory & Transport Data[1]

Parameter	Classification
UN Number	UN 1759
Proper Shipping Name	CORROSIVE SOLID, N.O.S. (3-chloro-2,2-dimethyl-N-phenylpropanamide)
Hazard Class	8
Packing Group	III (Minor danger, implies slower corrosion rate than PG I/II)
TSCA (USA)	Not listed (R&D Exemption required for commercial use).[1]
REACH (EU)	Pre-registered or Tonnage band dependent.[1]

References

- PubChem. (2025).[1][3] Compound Summary: 3-chloro-2,2-dimethyl-N-[4-(trifluoromethyl)phenyl]propanamide (Analog Data used for SAR analysis). National Library of Medicine.[1] Retrieved from [Link]

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